

5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid molecular weight

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Compound of Interest

Compound Name: 5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid

Cat. No.: B1362287

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An In-Depth Technical Guide to 5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid

This technical guide provides a comprehensive overview of **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical properties, a plausible synthetic route, and discusses its potential biological significance in the context of related furan derivatives.

Chemical Properties and Identifiers

5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid is a fluorinated heterocyclic compound. The trifluoromethyl group, a common feature in many modern pharmaceuticals, can significantly influence the compound's lipophilicity, metabolic stability, and binding affinity. The core structure combines a furan ring, a carboxylic acid group, and a phenyl substituent, making it an interesting scaffold for medicinal chemistry.

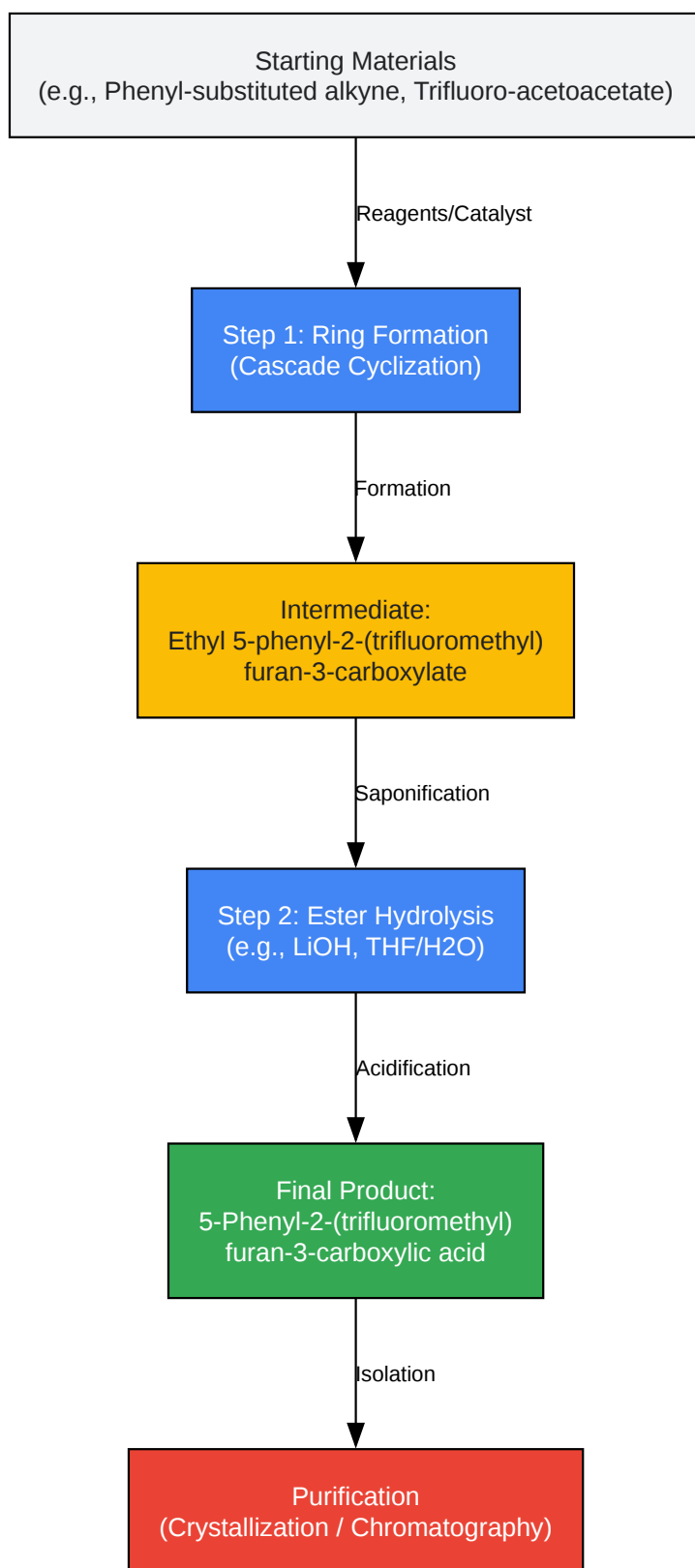
All essential quantitative data and chemical identifiers for this compound are summarized in the table below for easy reference.

Property	Value
Molecular Weight	256.18 g/mol
Molecular Formula	C ₁₂ H ₇ F ₃ O ₃
CAS Number	23584-85-2
IUPAC Name	5-phenyl-2-(trifluoromethyl)furan-3-carboxylic acid
Synonyms	5-Phenyl-2-(trifluoromethyl)-3-furoic acid
SMILES	<chem>OC(=O)C1=C(OC(=C1)C1=CC=CC=C1)C(F)(F)F</chem>
InChIKey	IEFJRMAEBBJXSY-UHFFFAOYSA-N
Exact Mass	256.03472857 Da

Synthesis and Experimental Protocols

While specific, detailed synthesis protocols for **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid** are not extensively documented in publicly accessible literature, a plausible synthetic route can be devised based on established methods for creating substituted trifluoromethylated furans. A likely approach involves a cascade or multi-component reaction to construct the furan ring, followed by the hydrolysis of a resulting ester to yield the final carboxylic acid.

Below is a diagram illustrating a hypothetical synthetic workflow.



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Caption: Hypothetical workflow for the synthesis of the target compound.

Representative Experimental Protocol: Ester Hydrolysis

This protocol details the final step of the proposed synthesis, converting the ester intermediate to the desired carboxylic acid.

- **Dissolution:** Dissolve ethyl 5-phenyl-2-(trifluoromethyl)furan-3-carboxylate (1.0 equivalent) in a mixture of tetrahydrofuran (THF) and water (e.g., a 3:1 v/v ratio).
- **Saponification:** Add lithium hydroxide (LiOH) (approx. 1.5-2.0 equivalents) to the solution. Stir the mixture at room temperature for 4-6 hours, monitoring the reaction's progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the starting material is consumed, remove the THF under reduced pressure.
- **Acidification:** Cool the remaining aqueous solution in an ice bath and acidify to a pH of approximately 2-3 using a dilute solution of hydrochloric acid (e.g., 1M HCl). A precipitate should form.
- **Isolation:** Collect the solid precipitate by vacuum filtration, washing with cold deionized water.
- **Purification:** Dry the crude product under vacuum. If necessary, further purify the compound by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the final **5-phenyl-2-(trifluoromethyl)furan-3-carboxylic acid**.

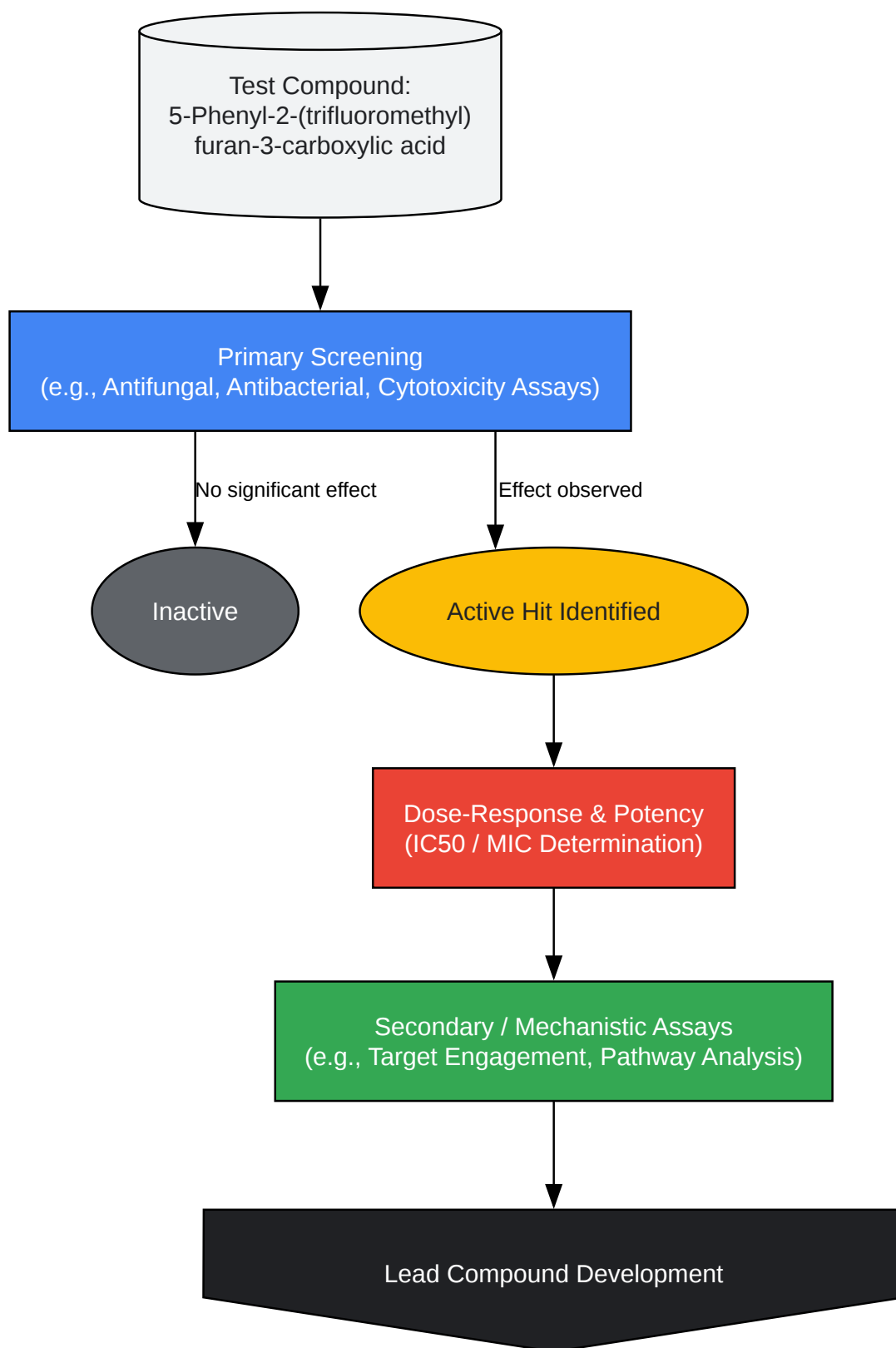
Biological Activity and Potential Applications

Specific quantitative biological data for **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid** is not readily available in the reviewed literature. However, the furan scaffold is a well-established pharmacophore present in numerous bioactive compounds. Derivatives of 5-phenyl-furan have shown notable biological activities, suggesting potential avenues of research for this specific molecule.

- **Antifungal Activity:** Structurally related pyrazole derivatives that incorporate a 5-phenyl-2-furan moiety have been synthesized and demonstrated significant fungicidal activity, particularly against *P. infestans*.^[1] This suggests that the 5-phenyl-2-(trifluoromethyl)furan core could be a valuable building block for novel antifungal agents.

- Anticancer and Antimicrobial Activity: Broader classes of furan-2-carboxamides have been evaluated for their activity against various cancer cell lines and microbial strains.[2] The structural features of **5-Phenyl-2-(trifluoromethyl)furan-3-carboxylic acid** make it a candidate for similar screening programs.

Given the absence of specific pathway data, the following diagram outlines a general workflow for the initial biological evaluation of a novel chemical entity like this one.



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Caption: General workflow for evaluating the biological activity of a novel compound.

This structured approach allows researchers to efficiently screen the compound against various biological targets, identify any promising activity, and proceed with more detailed mechanistic studies, ultimately guiding its potential development as a therapeutic agent.

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References

- 1. Synthesis and fungicidal activity of novel pyrazole derivatives containing 5-Phenyl-2-Furan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. rjptonline.org [rjptonline.org]
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